

# What are the physical properties of 2,5-Dimethyl-3-hexanone?

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## Compound of Interest

Compound Name: 2,5-Dimethyl-3-hexanone

Cat. No.: B045781

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An In-depth Technical Guide to the Physical Properties of **2,5-Dimethyl-3-hexanone**

## Introduction

**2,5-Dimethyl-3-hexanone** (CAS No: 1888-57-9), also known as isobutyl isopropyl ketone, is an organic compound with the molecular formula C<sub>8</sub>H<sub>16</sub>O.<sup>[1][2][3][4]</sup> It is a ketone featuring a six-carbon chain with methyl groups at the second and fifth positions.<sup>[5]</sup> This compound is a colorless to pale yellow liquid with a characteristic odor.<sup>[3][5][6]</sup> It is recognized for its moderate volatility and is a flammable liquid that should be handled with appropriate safety measures.<sup>[1][5]</sup> **2,5-Dimethyl-3-hexanone** is soluble in organic solvents like chloroform and DCM, while it has limited solubility in water.<sup>[2][3][5]</sup> This document provides a comprehensive overview of its key physical properties, supported by experimental methodologies for their determination.

## Quantitative Physical Properties

The fundamental physical characteristics of **2,5-Dimethyl-3-hexanone** are summarized in the table below. These properties are crucial for its application in chemical synthesis, as a solvent, and in the flavor and fragrance industry.<sup>[3][5]</sup>

Physical Property	Value
Molecular Formula	C8H16O[1][2][3][4][6]
Molecular Weight	128.21 g/mol [2][3][7]
Boiling Point	147.5 - 148 °C[1][2][3]
Melting Point	-32.24°C (estimate)[2][3]
Density	0.81 g/cm³[2][3] or 0.81223 g/cm³ @ 20 °C[1]
Refractive Index	1.4050 - 1.4090[2][3] or 1.407[1][8]
Vapor Pressure	3.99 mmHg @ 25°C[1][8]
Flash Point	34.2 °C[1][3]
Appearance	Colorless to light yellow liquid[3][5][6]
Solubility	Soluble in Chloroform, DCM; limited in water[2] [3][5]

## Experimental Protocols

The determination of the physical properties listed above involves standardized experimental techniques. Below are detailed methodologies for measuring key parameters.

### Determination of Boiling Point

The boiling point is a critical property for characterizing and purifying liquids. Distillation and micro-boiling point methods are commonly employed.[9][10]

- Distillation Method:
  - A distillation apparatus is assembled, which is suitable for separating a volatile liquid from non-volatile substances or for separating liquids with different boiling points.[9]
  - The liquid sample (**2,5-Dimethyl-3-hexanone**) is placed in the distillation flask.
  - The flask is heated, and the temperature of the vapor is monitored with a thermometer or temperature probe.[9]

- The temperature that remains constant as the liquid condenses into the receiving flask is recorded as the boiling point.[9]
- Micro-Boiling Point (Capillary) Method: This method is ideal for small sample volumes.[10]
  - A small amount of the liquid is placed in a fusion tube.
  - A capillary tube, sealed at one end, is inverted and placed into the liquid.[11][12]
  - The apparatus is heated, and a stream of air bubbles will emerge from the capillary tube.[10]
  - Heating is stopped when a rapid and continuous stream of bubbles is observed.
  - The temperature at which the liquid begins to enter the capillary tube upon cooling is recorded as the boiling point.[10][12]

## Determination of Density

Density is determined by measuring the mass of a known volume of the liquid.[13]

- Mass Measurement: An empty, dry measuring cylinder or pycnometer (density bottle) is weighed on an electronic balance, and its mass is recorded.[13][14]
- Volume Measurement: A precise volume of **2,5-Dimethyl-3-hexanone** is added to the measuring cylinder. The volume is read from the bottom of the meniscus at eye level to avoid parallax error.[13][14]
- Combined Mass Measurement: The measuring cylinder containing the liquid is reweighed, and the mass is recorded.[13][14]
- Calculation: The mass of the liquid is determined by subtracting the mass of the empty cylinder from the combined mass. The density is then calculated using the formula:  $\rho = \text{mass} / \text{volume}$ .[13] For higher accuracy, measurements should be repeated and an average value calculated.[13]

## Determination of Refractive Index

The refractive index is a fundamental optical property, measured using a refractometer.[\[15\]](#)

- Instrument Calibration: The refractometer is calibrated using a standard liquid with a known refractive index, such as distilled water.
- Sample Application: A few drops of **2,5-Dimethyl-3-hexanone** are placed on the clean, dry prism of the refractometer.[\[15\]](#)
- Measurement: The prism is closed, and light is passed through the sample. By looking through the eyepiece, the boundary line between light and dark fields is adjusted to be at the center of the crosshairs.
- Reading: The refractive index is read directly from the instrument's scale. The temperature should be controlled and recorded as the refractive index is temperature-dependent.[\[16\]](#)

## Logical Relationships and Workflows

The following diagram illustrates the relationship between the compound, its physical properties, and the experimental methods used for their determination.

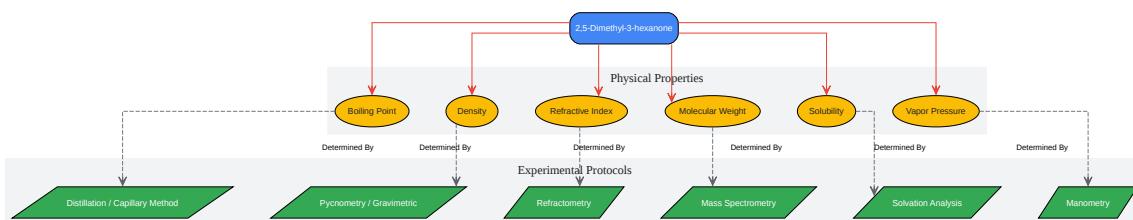
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Figure 1: Workflow for determining the physical properties of **2,5-Dimethyl-3-hexanone**.

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